

Technical Guide: tert-Butyl (3S)-3-(hydroxymethyl)morpholine-4-carboxylate

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Compound of Interest

tert-butyl (3S)-3-(hydroxymethyl)morpholine-4-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl (3S)-3-(hydroxymethyl)morpholine-4-carboxylate is a chiral synthetic building block of significant interest in medicinal chemistry and drug development. The morpholine scaffold is a privileged structure in drug discovery, often incorporated to enhance the pharmacokinetic properties of a molecule, such as solubility, metabolic stability, and oral bioavailability. The specific stereochemistry at the C3 position and the presence of a reactive hydroxymethyl group make this compound a versatile intermediate for the synthesis of complex, biologically active molecules. This guide provides a comprehensive overview of its structure, properties, synthesis, and applications.

Chemical Structure and Properties

The structure of **tert-butyl (3S)-3-(hydroxymethyl)morpholine-4-carboxylate** features a morpholine ring with a hydroxymethyl substituent at the chiral center (3S position) and a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom.

Molecular Structure:

- To cite this document: BenchChem. [Technical Guide: tert-Butyl (3S)-3-(hydroxymethyl)morpholine-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b131797#tert-butyl-3s-3-hydroxymethyl-morpholine-4-carboxylate-structure>]

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